

# CAS number and molecular weight of titanium(III) bromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Titanium(III) bromide*

Cat. No.: *B13746535*

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An In-depth Technical Guide to **Titanium(III) Bromide** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis protocols, and chemical behavior of **titanium(III) bromide** ( $\text{TiBr}_3$ ). The information is tailored for researchers, scientists, and professionals in drug development who may utilize this compound in various synthetic applications, including as a catalyst for alkene polymerization.<sup>[1]</sup>

## Core Properties of Titanium(III) Bromide

**Titanium(III) bromide** is an inorganic compound with the chemical formula  $\text{TiBr}_3$ .<sup>[1]</sup> It presents as a blue-black, paramagnetic solid with a reddish reflection.<sup>[1]</sup> The compound is also described as bluish-black or grey-black crystalline powder or hexagonal plates.<sup>[2][3]</sup> In this compound, titanium exists in the +3 oxidation state.<sup>[4]</sup>

## Physicochemical Data

A summary of the key quantitative data for **titanium(III) bromide** is presented in the table below for easy reference and comparison.

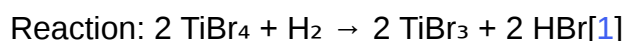
Property	Value	Source
CAS Number	13135-31-4	[1][2][3][5]
Molecular Formula	Br <sub>3</sub> Ti	[2][5][6]
Molecular Weight	287.579 g/mol	[1][3]
Appearance	Blue-black or grey-black crystalline solid	[1][3]
Water Solubility	Soluble, resulting in a dark violet solution	[2]

## Experimental Protocols for Synthesis

The synthesis of **titanium(III) bromide** can be achieved through several methods. Below are detailed experimental protocols for two common laboratory-scale preparations.

### Method 1: Reduction of Titanium(IV) Bromide with Hydrogen

This method involves the reduction of titanium(IV) bromide (TiBr<sub>4</sub>) in a hydrogen atmosphere. [1] An improved apparatus for this reaction consists of a reaction kettle with a suspended hot tungsten filament.[7]



Experimental Protocol:

- **Apparatus Setup:** Assemble a reaction kettle equipped with a reflux condenser and a centrally located tungsten filament. The setup should allow for the introduction of hydrogen gas and the heating of the reaction vessel.[7]
- **Reactant Introduction:** Place titanium(IV) bromide into the reaction kettle. As TiBr<sub>4</sub> is a solid at room temperature, it may need to be heated to be transferred.[7]
- **Inerting the System:** Purge the entire apparatus with a rapid stream of purified hydrogen gas to remove all air and moisture, preventing the formation of hydrolysis products.[7]

- **Reaction Conditions:** Heat the titanium(IV) bromide to its refluxing temperature using a heating mantle. Simultaneously, heat the tungsten filament to create a hot surface for the reaction to occur.<sup>[7]</sup>
- **Product Collection:** The vapor of the refluxing  $\text{TiBr}_4$  reacts with hydrogen at the surface of the hot filament, forming solid **titanium(III) bromide**, which collects at the bottom of the vessel.<sup>[7]</sup>
- **Purification:** The resulting  $\text{TiBr}_3$  product is approximately 98% pure and can be further purified if necessary.<sup>[7]</sup>

## Method 2: Comproportionation of Titanium Metal and Titanium(IV) Bromide

This alternative synthesis route involves the reaction of titanium metal with titanium(IV) bromide.<sup>[1]</sup>



Experimental Protocol:

- **Reactant Preparation:** In an inert atmosphere (e.g., a glovebox), combine stoichiometric amounts of titanium metal powder and titanium(IV) bromide in a suitable reaction vessel, such as a sealed quartz tube.
- **Reaction Conditions:** Heat the mixture to a temperature sufficient to initiate the reaction. The exact temperature and reaction time will depend on the scale and specific apparatus used.
- **Product Isolation:** After the reaction is complete, cool the vessel to room temperature. The product, **titanium(III) bromide**, can then be isolated. Further purification may be required to remove any unreacted starting materials.

## Chemical Reactions and Applications

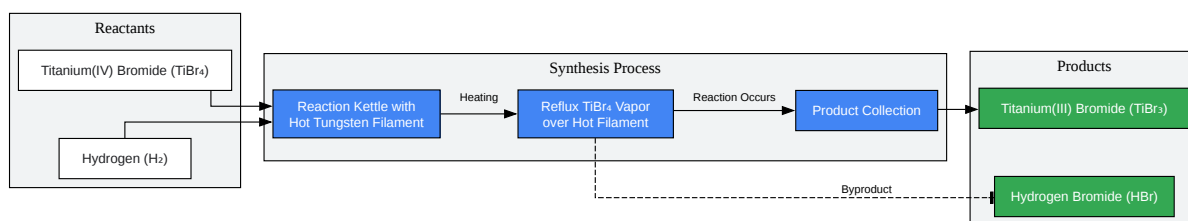
**Titanium(III) bromide** exhibits characteristic chemical reactivity. Upon heating to around 400°C, it undergoes disproportionation to yield titanium(II) bromide and the more volatile titanium(IV) bromide.<sup>[1][2]</sup>

Disproportionation Reaction:  $2 \text{TiBr}_3 \rightarrow \text{TiBr}_4 + \text{TiBr}_2$  [1]

The compound also acts as a Lewis acid and dissolves in donor solvents (L), such as pyridine or nitriles, to form 3:1 adducts of the type  $\text{TiBr}_3\text{L}_3$ . [1] One of the notable applications of **titanium(III) bromide** is as a catalyst in the polymerization of alkenes. [1]

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **titanium(III) bromide** via the reduction of titanium(IV) bromide with hydrogen.



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Caption: Workflow for the synthesis of **Titanium(III) Bromide**.

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